

Navigating Nucleophilic Displacement on 4-Chloro-quinolines: A Technical Support Guide

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Compound of Interest

Compound Name: 4-Chloro-8-methyl-2-trichloromethyl-quinoline

CAS No.: 91991-86-5

Cat. No.: B1628331

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For Researchers, Scientists, and Drug Development Professionals

Welcome to the Technical Support Center for optimizing nucleophilic aromatic substitution (SNAr) reactions on 4-chloro-quinolines. This guide is designed to provide practical, in-depth solutions to common challenges encountered during these crucial synthetic transformations. As a Senior Application Scientist, my goal is to blend established chemical principles with practical, field-tested insights to help you navigate your experimental hurdles and achieve your desired outcomes.

The substitution of the chlorine atom at the 4-position of the quinoline ring is a cornerstone reaction in medicinal chemistry, enabling the synthesis of a vast array of biologically active compounds.^{[1][2]} However, the success of this SNAr reaction is highly sensitive to a number of parameters, with temperature being a critical, and often challenging, variable to optimize. This guide will address your frequently asked questions and provide robust troubleshooting strategies, all grounded in the fundamental principles of reaction kinetics and mechanism.

Understanding the Reaction: The SNAr Mechanism

The nucleophilic displacement on a 4-chloro-quinoline proceeds via a well-established SNAr mechanism.^{[1][3]} This is typically a two-step process involving the addition of a nucleophile to the electron-deficient quinoline ring, forming a resonance-stabilized intermediate known as a Meisenheimer complex.^{[4][5]} The subsequent elimination of the chloride leaving group restores

the aromaticity of the ring and yields the final product. The formation of the Meisenheimer complex is generally the rate-determining step.[4][5]

The electron-withdrawing nitrogen atom in the quinoline ring activates the C4 position towards nucleophilic attack.[6][7] The reactivity can be further enhanced by the presence of other electron-withdrawing groups on the quinoline scaffold.[8]

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Sources

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